

An In-depth Technical Guide to the Nuclear Structure of Neodymium-146

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Compound of Interest

Compound Name: Neodymium-146

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Introduction

Neodymium-146 (^{146}Nd) is a stable isotope of the rare earth element neodymium, comprising approximately 17.2% of naturally occurring neodymium.[1][2] With 60 protons and 86 neutrons, its nuclear structure provides a valuable case study for understanding the collective behavior of nucleons and the transition between different nuclear shapes. This guide presents a detailed overview of the nuclear structure of ^{146}Nd , including its fundamental properties, a summary of its excited states, and the experimental methodologies employed to elucidate its structure. This information is crucial for fundamental nuclear physics research and has potential applications in fields that utilize radioisotopes, including nuclear medicine and materials science.

Neodymium-146 is notably used in the production of the radioisotope Promethium-147, which has applications in radioisotopic power generation.[3]

Fundamental Properties

The ^{146}Nd nucleus possesses a spherical to moderately deformed shape in its ground state, which is characterized by a spin and parity of 0^+ . [4] Key properties of this isotope are summarized in the table below.

Property	Value
Atomic Number (Z)	60
Neutron Number (N)	86
Isotopic Mass	145.9131169 u
Mass Excess	-80.931 MeV
Nuclear Binding Energy	1212.407 MeV[5]
Spin and Parity (Ground State)	0 ⁺ [4]
Half-life	Stable[4]
Natural Abundance	17.2%[1][2]

Nuclear Energy Level Scheme

The nuclear structure of ^{146}Nd is characterized by a series of excited states, which can be populated through various nuclear reactions. The energies, spins, and parities of these levels, as well as the properties of the gamma-ray transitions between them, provide critical insights into the collective and single-particle degrees of freedom within the nucleus. The following tables summarize the adopted level and gamma-ray data for ^{146}Nd from the Evaluated Nuclear Structure Data File (ENSDF).

Adopted Energy Levels of ^{146}Nd

Level Energy (keV)	Spin and Parity ($J\pi$)	Half-life
0.0	0^+	STABLE
453.5	2^+	40.7 ps
920.9	4^+	4.2 ps
998.5	3^-	0.45 ns
1044.0	2^+	0.8 ps
1361.0	0^+	
1470.5	6^+	1.5 ps
1481.6	5^-	0.28 ns
1515.5	2^+	
1604.4	4^+	

Note: This table presents a selection of the low-lying excited states. A complete list can be obtained from the NuDat database.

Adopted Gamma-ray Transitions in ^{146}Nd

Initial Level Energy (keV)	Final Level Energy (keV)	Gamma-ray Energy (keV)	Multipolarity
453.5	0.0	453.5	E2
920.9	453.5	467.4	E2
998.5	453.5	545.0	E1
1044.0	0.0	1044.0	E2
1044.0	453.5	590.5	M1+E2
1361.0	453.5	907.5	E2
1470.5	920.9	549.6	E2
1481.6	998.5	483.1	E2
1515.5	453.5	1062.0	
1604.4	920.9	683.5	M1+E2

Note: This table highlights some of the prominent gamma-ray transitions. The relative intensities and mixing ratios can be found in the ENSDF database.

Experimental Protocols

The nuclear structure of ^{146}Nd has been primarily investigated using in-beam gamma-ray spectroscopy following Coulomb excitation and other nuclear reactions. These techniques allow for the precise measurement of the energies and intensities of gamma rays emitted from excited nuclear states, from which the level scheme and transition probabilities can be constructed.

In-Beam Gamma-ray Spectroscopy via Coulomb Excitation

This is a powerful technique for studying the collective structures of stable nuclei. As it is a purely electromagnetic process, the interpretation of the experimental data is not complicated by the nuclear force.

1. Beam Preparation and Acceleration:

- A beam of heavy ions (e.g., ^{58}Ni or ^{208}Pb) is produced in an ion source.
- The ions are accelerated to an energy below the Coulomb barrier of the ^{146}Nd target. This ensures that the interaction between the projectile and the target is purely electromagnetic.

2. Target Preparation:

- A thin, isotopically enriched foil of ^{146}Nd is used as the target. The target thickness is chosen to be thin enough to minimize the energy loss of the beam and scattered particles.

3. Experimental Setup:

- The ion beam is directed onto the ^{146}Nd target located in a vacuum chamber.
- An array of High-Purity Germanium (HPGe) detectors is positioned around the target to detect the emitted gamma rays with high energy resolution.
- Charged-particle detectors, such as silicon detectors, are placed at forward and/or backward angles to detect the scattered projectiles and recoiling target nuclei.

4. Data Acquisition:

- The signals from the HPGe and particle detectors are processed by electronic modules.
- Coincidence measurements are performed, where a gamma ray is recorded only if it is detected in temporal coincidence with a scattered particle. This helps to reduce background and select events corresponding to the excitation of the ^{146}Nd nuclei.
- The energy of the detected gamma rays and the scattering angle of the particles are recorded for each event.

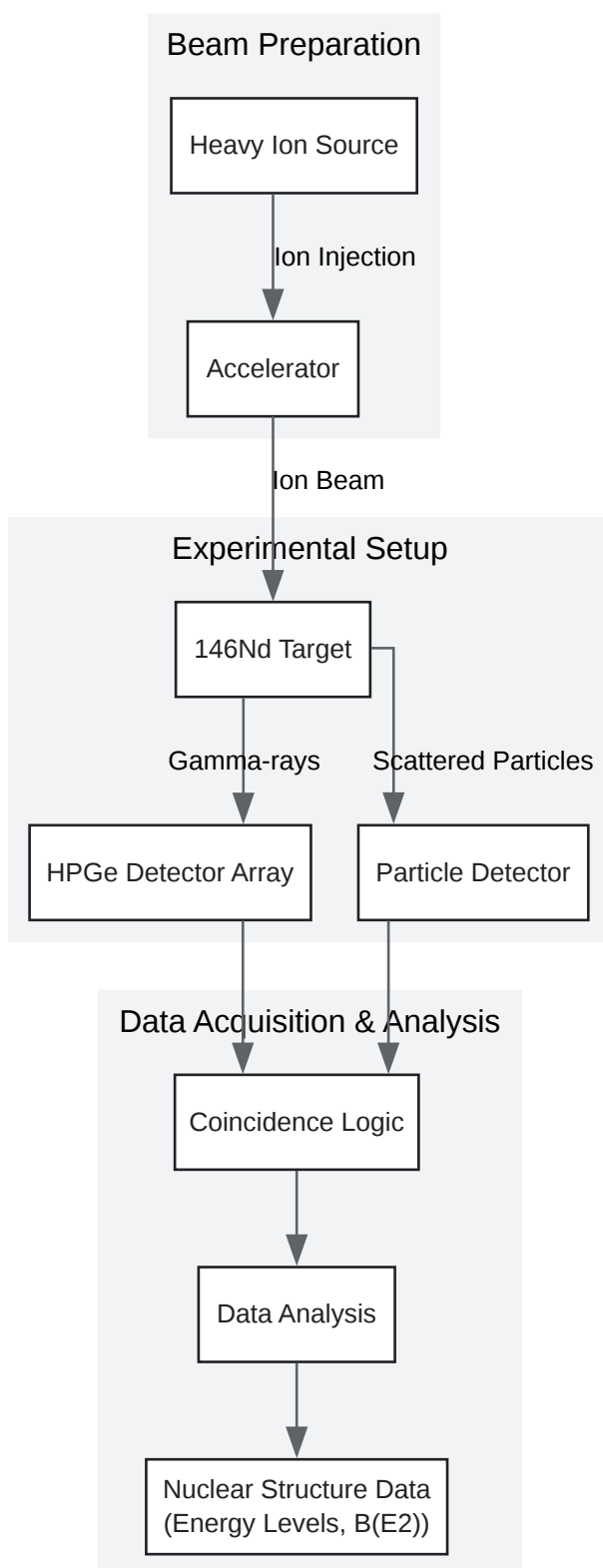
5. Data Analysis:

- The energies of the gamma-ray peaks in the spectra are determined to identify the transitions between excited states.

- The intensities of the gamma-ray peaks are measured and corrected for detector efficiency and other experimental factors.
- The measured gamma-ray yields as a function of the particle scattering angle are compared with theoretical calculations from Coulomb excitation codes (e.g., GOSIA).
- From this comparison, the reduced transition probabilities, $B(E\lambda)$, and static electromagnetic moments of the excited states are extracted. These quantities provide crucial information about the collective nature and shape of the nucleus.

Visualizations

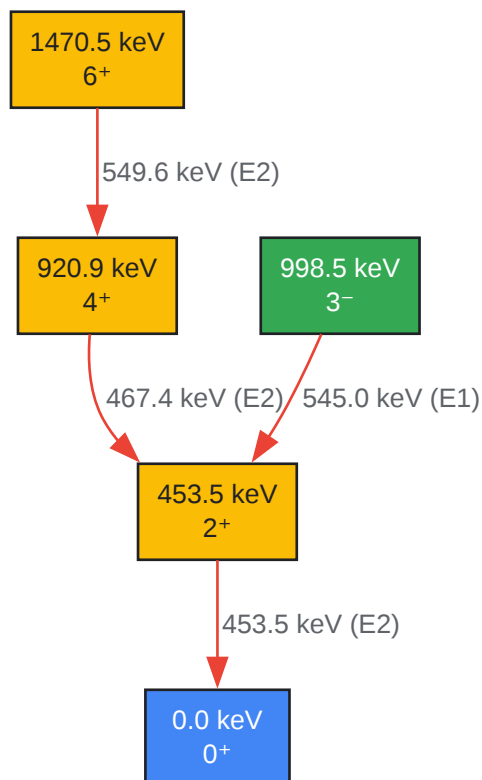
Experimental Workflow for Coulomb Excitation of ^{146}Nd



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Caption: Workflow for a Coulomb excitation experiment to study ^{146}Nd .

Simplified Nuclear Level Scheme of ^{146}Nd



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Caption: Simplified low-lying level scheme of ^{146}Nd .

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